An In-depth Technical Guide to N-Methylbarbituric Acid

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Compound of Interest

Compound Name:	*1-Methylpyrimidine-2,4,6(1H,3H,5H)-trione*
CAS No.:	*2565-47-1*
Cat. No.:	*B104903*

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This guide provides a comprehensive overview of N-Methylbarbituric acid, also known as 1-Methylbarbituric acid, a derivative of barbituric acid. While historically, barbiturates have been significant for their central nervous system depressant effects, the utility of specific derivatives like N-Methylbarbituric acid has evolved.[1] This document details its chemical and physical properties, synthesis protocols, and analytical methods, offering valuable information for its application in research and as a building block in organic synthesis.

Core Properties and Data

N-Methylbarbituric acid is a colorless, crystalline solid.[2][3] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

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Property	Value	Source
Molecular Formula	$C_5H_6N_2O_3$	[2][3][4][5]
Molecular Weight	142.11 g/mol	[2][4][5][6]
CAS Number	2565-47-1	[4][5]
Melting Point	132 °C	[2][3][4]
Density	1.4 ± 0.1 g/cm³	[5]
pKa	4.35	[2][3][4]
Appearance	White to Off-White Solid	[4]
Solubility	Sparingly soluble in DMSO, slightly soluble in Methanol.	[4]

Synthesis of N-Methylbarbituric Acid

A common and effective method for the synthesis of N-Methylbarbituric acid involves the condensation of malonic acid and N-methylurea in the presence of acetic anhydride.

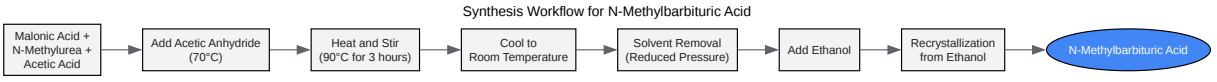
Experimental Protocol:

- Reaction Setup: In a suitable reaction vessel, a solution is prepared containing malonic acid (80 g, 0.79 mol) and N-methylurea (50 g, 0.68 mol) dissolved in 180 mL of acetic acid.[4]
- Addition of Acetic Anhydride: The mixture is heated to 70 °C. Acetic anhydride (130 mL, 1.37 mol) is then added dropwise to the solution.[4]
- Reaction Progression: Following the complete addition of acetic anhydride, the reaction temperature is increased to 90 °C, and the mixture is stirred continuously for 3 hours.[4]
- Isolation of Product: After the reaction is complete, the mixture is allowed to cool to room temperature. The solvent is subsequently removed via distillation under reduced pressure.[4]
- Precipitation and Purification: The resulting residue is treated with 350 mL of ethanol, leading to the precipitation of a pale yellow solid. This crude product is then purified by

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recrystallization from ethanol to yield the final crystalline solid of **1-methylpyrimidine-2,4,6(1H,3H,5H)-trione**. The reported yield for this method is approximately 65.8%.[4]

Another reported method for its preparation involves the reaction of 1,4-dimethylmethoxybarbituric acid with ureide or amide, followed by debromination, keto-aldehyde isomerization, and acid hydrolysis.[2][3]



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Caption: Synthesis Workflow for N-Methylbarbituric Acid.

Analytical Methodology

High-performance liquid chromatography (HPLC) is a suitable technique for the analysis of N-Methylbarbituric acid.

HPLC Protocol:

- Column: Newcrom R1 reverse-phase (RP) column.[7]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[7]
- Note for Mass Spectrometry (MS) Compatibility: For applications requiring MS detection, phosphoric acid should be substituted with formic acid in the mobile phase.[7]
- Applications: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.[7]

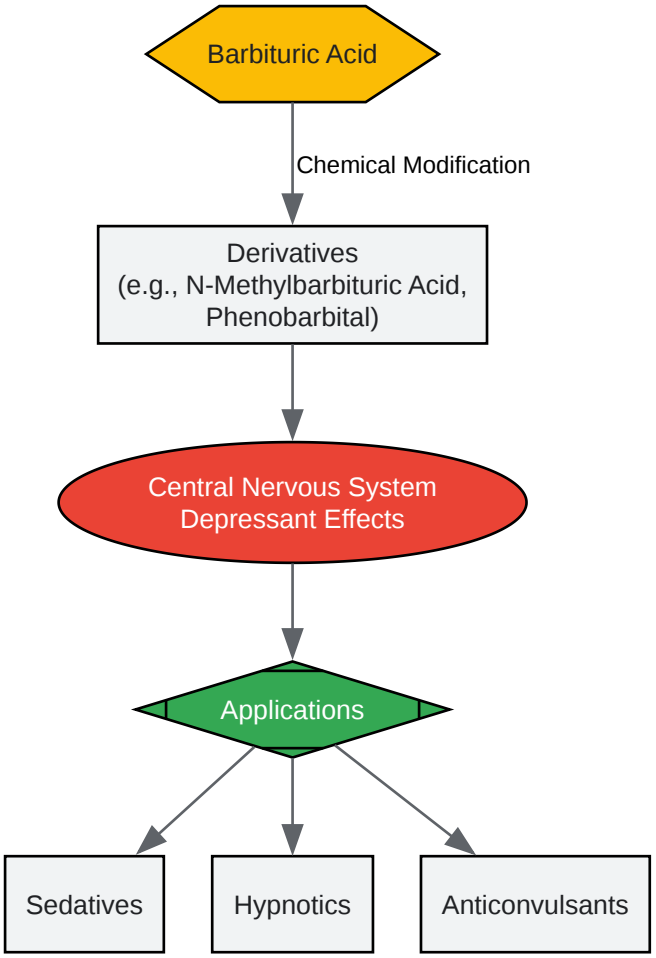
Biological Context and Applications

Barbituric acid and its derivatives, including N-Methylbarbituric acid, are known for their effects on the central nervous system (CNS).[1] While N-Methylbarbituric acid itself has sedative and hypnotic properties, its use in medicine has declined due to its toxicity.[2][3]

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Currently, it is primarily utilized in biochemical research and as a key intermediate in organic synthesis.[2] Notably, N-Methylbarbituric acid is identified as an impurity of Trelagliptin, a pharmaceutical agent used in the management of type 2 diabetes.[4] The parent compound, barbituric acid, is not pharmacologically active but serves as the foundational structure for a wide array of barbiturate drugs.[8]

Biological Context of Barbituric Acid Derivatives



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Caption: Relationship of Barbituric Acid to its Derivatives and Effects.

Safety Precautions

N-Methylbarbituric acid possesses a degree of toxicity and must be handled with care.[2][3] Standard laboratory safety protocols should be strictly followed, including the use of personal

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protective equipment such as gloves and safety glasses.[2][3] Work should be conducted in a well-ventilated area to prevent inhalation. Avoid direct contact with skin and eyes.[2][3]

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